

# Technical Master Guide: Anthracene, 9-(methylthio)- (CAS 89249-29-6)

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## Compound of Interest

Compound Name: Anthracene, 9-(methylthio)-

CAS No.: 89249-29-6

Cat. No.: B8327294

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## Executive Summary

**Anthracene, 9-(methylthio)-** (CAS 89249-29-6), often referred to as 9-methylthioanthracene, is a specialized polycyclic aromatic hydrocarbon (PAH) derivative characterized by the substitution of a methylsulfanyl group (-SMe) at the 9-position of the anthracene core.

This compound serves as a critical building block in organic electronics and supramolecular chemistry. Its utility is defined by two primary mechanistic features:

- **Electronic Modulation:** The electron-donating methylthio group destabilizes the Highest Occupied Molecular Orbital (HOMO), making the molecule more easily oxidizable than the parent anthracene. This property is pivotal for p-type organic semiconductors.
- **Surface Anchoring:** The sulfur atom provides a "soft" Lewis base handle, enabling the formation of Self-Assembled Monolayers (SAMs) on gold (Au) surfaces, essential for modifying electrode work functions in Organic Field-Effect Transistors (OFETs).

## Physicochemical Profile

Property	Value	Technical Note
CAS Number	89249-29-6	
Molecular Formula	C <sub>15</sub> H <sub>12</sub> S	
Molecular Weight	224.32 g/mol	
Appearance	Pale yellow crystalline solid	Typical of anthracene derivatives.
Melting Point	125°C	Sharp transition indicates high crystallinity.
Boiling Point	~376°C	High thermal stability required for vacuum deposition.
LogP (Octanol/Water)	5.27	Highly lipophilic; practically insoluble in water.
Solubility	CHCl <sub>3</sub> , CH <sub>2</sub> Cl <sub>2</sub> , THF, Toluene	Soluble in non-polar and moderately polar organic solvents.
Fluorescence	Blue emission ( $\lambda_{em} \approx 400-450$ nm)	Quenched relative to anthracene due to Heavy Atom Effect (S).

## Synthesis & Manufacturing Protocols

### Primary Route: Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar)

While palladium-catalyzed cross-coupling (Migita-Sugiura-Kosugi) is possible, the most robust and atom-economical route for the 9-position is the direct nucleophilic substitution of 9-bromoanthracene using sodium thiomethoxide. The steric bulk of the anthracene ring at the 9-position actually favors this substitution by preventing ring-opening side reactions common in less hindered systems.

### Reagents & Materials

- Precursor: 9-Bromoanthracene (CAS 1564-64-3) [ $>98\%$  purity].
- Nucleophile: Sodium thiomethoxide (NaSMe) [Dry powder, 95%].
- Solvent: N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) [Anhydrous].
- Atmosphere: Argon or Nitrogen (Strictly oxygen-free to prevent disulfide formation).

## Step-by-Step Protocol

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and inert gas inlet.
- Solvation: Charge the flask with 9-bromoanthracene (1.0 eq, e.g., 5.14 g, 20 mmol). Add anhydrous DMF (100 mL). Stir until fully dissolved.
- Nucleophile Addition: Add sodium thiomethoxide (1.5 eq, 2.10 g, 30 mmol) in a single portion against a positive flow of argon.
  - Expert Insight: Use a slight excess of NaSMe. The thiomethoxide anion is highly nucleophilic in DMF because the solvent solvates the Na<sup>+</sup> cation effectively, leaving the -SMe anion "naked" and reactive.
- Reaction: Heat the mixture to 100°C for 12–16 hours.
  - Monitoring: Monitor via TLC (Hexane/DCM 9:1). The starting material (R<sub>f</sub> ~0.6) will disappear, replaced by the product (R<sub>f</sub> ~0.5) and trace amounts of anthracene (dehalogenation byproduct).
- Workup:
  - Cool to room temperature.
  - Pour the reaction mixture into 500 mL of ice-cold water. The product will precipitate as a yellow solid.<sup>[1]</sup>
  - Filter the solid and wash copiously with water to remove residual DMF and salts.

- Purification: Recrystallize from boiling ethanol or a Toluene/Hexane mixture to yield bright yellow needles.

## Synthesis Workflow Diagram

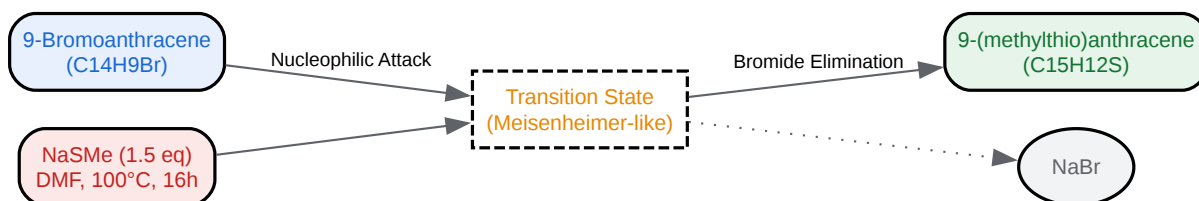


Figure 1: Nucleophilic aromatic substitution pathway for the synthesis of 9-(methylthio)anthracene.

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## Functional Applications & Mechanisms[2][3]

### Organic Electronics: Charge Transfer

In Organic Field-Effect Transistors (OFETs), 9-(methylthio)anthracene acts as a hole-transport material. The sulfur atom participates in intermolecular interactions ( $S \cdots S$  or  $S \cdots \pi$ ), which can enhance crystal packing and charge carrier mobility compared to unsubstituted anthracene.

- HOMO Level Engineering: The -SMe group is an electron donor (+M effect). This raises the HOMO energy level (making it less negative, e.g., from -5.5 eV to -5.3 eV), thereby lowering the ionization potential. This facilitates easier hole injection from high-work-function electrodes like Gold (Au) or Platinum (Pt).

### Self-Assembled Monolayers (SAMs)

Researchers utilize 9-(methylthio)anthracene to functionalize gold electrodes. Unlike thiols (-SH) which form strong covalent Au-S bonds with hydrogen evolution, the thioether (-SMe) forms a coordinate dative bond with surface gold atoms.

- Advantage: The thioether bond is weaker and more reversible than the thiol bond, allowing for "self-healing" of the monolayer and the ability to study dynamic equilibrium at the interface.

- Protocol: Immerse a clean Au(111) substrate in a 1 mM ethanolic solution of 9-(methylthio)anthracene for 24 hours. Rinse with ethanol and dry under N<sub>2</sub>.

## Electrochemical Mechanism

The compound exhibits reversible oxidation to a stable radical cation, a property utilized in molecular switches.

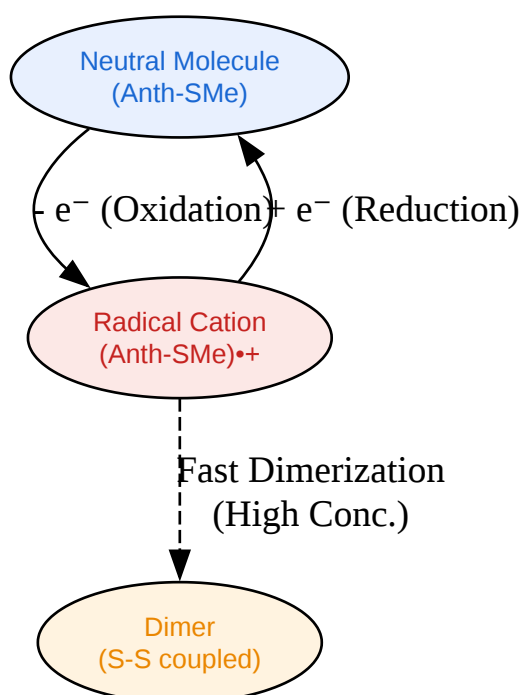


Figure 2: Redox behavior showing reversible radical cation formation.

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## Handling, Stability, and Safety

### Stability Profile

- Light Sensitivity: Like most anthracenes, the compound is susceptible to photodimerization (forming the 4+4 cycloaddition product) upon exposure to UV light in solution. Store in amber vials.
- Oxidation: The sulfide moiety can be oxidized to the sulfoxide (-S(=O)Me) or sulfone (-S(=O)<sub>2</sub>Me) if exposed to strong oxidants (e.g., mCPBA, H<sub>2</sub>O<sub>2</sub>) or prolonged air exposure in solution.

## Safety (SDS Summary)

- Signal Word: Warning.
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Odor Control: While less pungent than thiols, the methylthio derivative can still emit a sulfurous odor. All synthesis steps involving NaSMe must be performed in a fume hood. Bleach (hypochlorite) solution should be kept ready to neutralize any spilled sulfide reagents.

## References

- U.S. Environmental Protection Agency. CompTox Chemicals Dashboard: **Anthracene, 9-(methylthio)-**. Available at: [\[Link\]](#)
- Bard, A. J., & Stratmann, M. (Eds.). Encyclopedia of Electrochemistry, Volume 8: Organic Electrochemistry. Wiley-VCH, 2004.

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## Sources

- [1. Sciencemadness Discussion Board - 9-Bromo-anthracene - Powered by XMB 1.9.11 \[sciencemadness.org\]](#)
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